

Personal protective equipment for handling 6(5h)-Phenanthridinone, 2-amino-

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Compound of Interest

Compound Name: 6(5h)-Phenanthridinone, 2-amino-

Cat. No.: B1583930

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Essential Safety and Handling Guide for 6(5H)-Phenanthridinone, 2-amino-

This guide provides crucial safety and logistical information for the handling and disposal of **6(5H)-Phenanthridinone, 2-amino-**. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

While some safety data for the parent compound, 6(5H)-Phenanthridinone, suggest it is not classified as a hazardous substance, other sources indicate it may cause skin, eye, and respiratory irritation.[1][2][3] The addition of an amino group to the aromatic structure warrants a higher degree of caution, as aromatic amines as a class can be toxic.[4][5][6] Therefore, it is prudent to handle **6(5H)-Phenanthridinone, 2-amino-** as a potentially hazardous substance.

Key Compound Information

Below is a summary of the available data for the parent compound, 6(5H)-Phenanthridinone. This information should be used as a reference, with the understanding that the 2-amino derivative may have different properties.

Property	Data	Citations
Appearance	White to tan or yellow to orange crystalline powder.	[1][7][8]
Molecular Formula	C ₁₃ H ₉ NO (parent compound)	[9]
Molecular Weight	195.22 g/mol (parent compound)	[9]
Melting Point	290-292 °C	[9]
Solubility	Insoluble in water; Soluble in DMSO.	[10]
Stability	Considered stable under normal conditions.	[1]
Incompatibilities	Strong oxidizing agents, strong reducing agents, strong acids and bases.	[1]

Operational and Safety Protocols

Adherence to the following operational and disposal plans is essential for the safe handling of **6(5H)-Phenanthridinone, 2-amino-**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure.[11]

Equipment	Specification	Citations
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Inspect for tears before use.	[12]
Eye Protection	Safety glasses with side shields or goggles.	[12]
Body Protection	A lab coat should be worn at all times in the laboratory.	[12]
Respiratory Protection	Use in a well-ventilated area. A fume hood should be used when handling the powder.	[12]

Handling and Storage

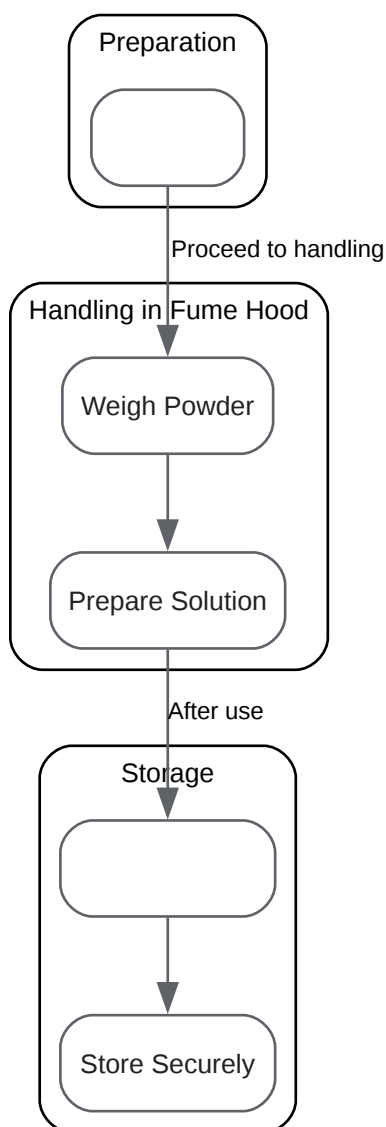
Proper handling and storage are critical to prevent contamination and accidental exposure.[\[13\]](#)

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

Weighing and Solution Preparation:

- Handle the solid powder exclusively within a chemical fume hood to minimize inhalation risk.[\[12\]](#)
- When weighing, use a container with a lid to prevent the generation of dust.[\[12\]](#)
- Use dedicated, clean spatulas and glassware. Do not return excess material to the original container.[\[13\]](#)
- Prepare solutions by slowly adding the powder to the solvent to avoid splashing.



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Caption: General workflow for handling **6(5H)-Phenanthridinone, 2-amino-**.

Spill Management

In the event of a spill, immediate and appropriate action is necessary.

Minor Spills (Powder):

- Restrict access to the area.
- Wearing appropriate PPE, gently sweep up the spilled material, avoiding dust generation.[1]

- Place the material into a sealed, labeled container for hazardous waste disposal.^[1]
- Clean the area with a suitable solvent and dispose of the cleaning materials as hazardous waste.

Major Spills:

- Evacuate the area and alert others.
- Contact your institution's environmental health and safety office immediately.^[1]

Experimental Protocol Example: Preparing a Stock Solution

This section provides a general methodology for preparing a stock solution of **6(5H)-Phenanthridinone, 2-amino-** for use in an in vitro assay, such as those investigating its role as a PARP inhibitor.^{[7][9][10]}

- Preparation:
 - Ensure all necessary PPE is worn correctly.
 - Perform all work in a chemical fume hood.
 - Use an analytical balance for accurate measurement.
- Procedure:
 - Tare a clean, dry weighing vessel with a lid on the balance.
 - Carefully add the desired amount of **6(5H)-Phenanthridinone, 2-amino-** to the vessel and securely close the lid.
 - Record the precise weight.
 - In the fume hood, transfer the powder to an appropriate volumetric flask.
 - Add a small amount of DMSO to dissolve the powder.

- Once dissolved, bring the solution to the final volume with additional DMSO.
- Cap the flask and invert several times to ensure a homogenous solution.
- Storage:
 - Transfer the stock solution to a clearly labeled, sealed container.
 - Store at the recommended temperature, away from light if necessary.

Disposal Plan

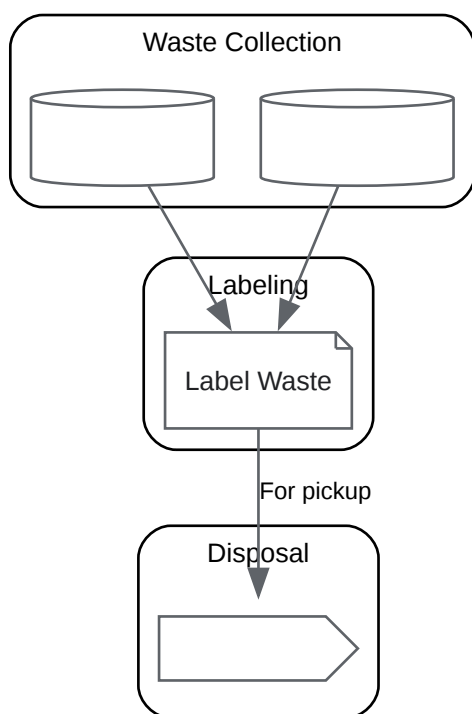
Proper disposal of **6(5H)-Phenanthridinone, 2-amino-** and its containers is crucial to prevent environmental contamination.[\[6\]](#)

Waste Segregation and Collection:

- Solid Waste: All unused powder and contaminated materials (e.g., weighing paper, gloves) should be collected in a designated, sealed hazardous waste container.[\[4\]](#)
- Liquid Waste: Solutions containing the compound should be collected in a separate, sealed hazardous waste container for liquid chemical waste.[\[4\]](#)
- Labeling: All waste containers must be clearly labeled with the chemical name and hazard warnings.[\[4\]](#)

Disposal Procedure:

- All chemical waste must be disposed of in accordance with local, state, and federal regulations.[\[1\]](#)
- Contact your institution's hazardous waste management group for collection and disposal.
- Do not dispose of this chemical down the drain or in regular trash.[\[4\]](#)



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Caption: Waste disposal workflow for **6(5H)-Phenanthridinone, 2-amino-**.

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